

Application Notes and Protocols: Preparing STOCK2S-26016 Stock Solutions

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Compound of Interest

Compound Name: STOCK2S-26016

Cat. No.: B2633875

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Introduction

STOCK2S-26016 is a potent inhibitor of With-No-Lysine (K) (WNK) signaling.^{[1][2]} It functions by inhibiting the binding of WNK1 and WNK4 to SPAK (STE20/SPS1-related proline/alanine-rich kinase) and OSR1 (Oxidative Stress Responsive Kinase 1), which in turn prevents the phosphorylation of downstream targets such as the Na-K-Cl cotransporter (NKCC1) and the Na-Cl cotransporter (NCC).^{[2][3]} This inhibitory action on the WNK-SPAK/OSR1 signaling cascade makes **STOCK2S-26016** a valuable tool for research in areas such as hypertension and cancer cell migration and invasion.^{[1][2]} Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **STOCK2S-26016** stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for **STOCK2S-26016** are summarized in the table below.

Property	Value	Reference
Molecular Weight	333.38 g/mol	[2]
Chemical Formula	C ₂₀ H ₁₉ N ₃ O ₂	[2]
CAS Number	332922-63-1	[1][2]
Purity	≥98% (HPLC)	[2]
IC ₅₀	16 μM for WNK signaling inhibition	[2]
Solubility in DMSO	≥ 50 mg/mL (149.98 mM) to 100 mM	[1][2]
Solubility in Ethanol	50 mM (16.67 mg/mL)	[2]
Recommended Storage	Store at -20°C	[2][4][5]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **STOCK2S-26016** in Dimethyl Sulfoxide (DMSO).

Materials:

- **STOCK2S-26016** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

Procedure:

- **Equilibrate Reagents:** Allow the vial of **STOCK2S-26016** powder and the DMSO to come to room temperature before opening to prevent condensation.
- **Weighing the Compound:** Accurately weigh the desired amount of **STOCK2S-26016** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.33 mg of the compound ($\text{Mass} = \text{Molarity} \times \text{Volume} \times \text{Molecular Weight} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 333.38 \text{ g/mol} = 0.00333 \text{ g} = 3.33 \text{ mg}$).
- **Dissolving the Compound:**
 - Add the appropriate volume of DMSO to the vial containing the **STOCK2S-26016** powder. For 3.33 mg of the compound, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Ensuring Complete Dissolution:**
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If necessary, gently warm the solution to 37°C and/or use an ultrasonic bath for a few minutes to aid in complete dissolution.^{[4][5]}
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^{[1][4][5]}
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Preparation of Working Solutions

This protocol describes the dilution of the stock solution to prepare working solutions for use in experiments.

Materials:

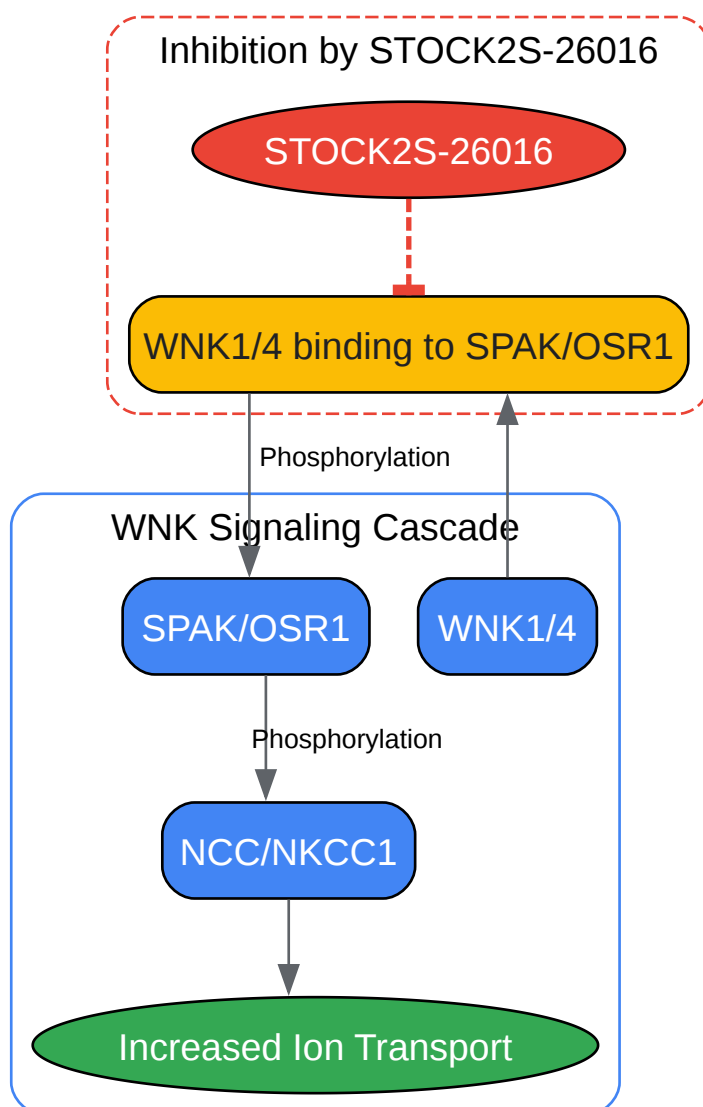
- 10 mM **STOCK2S-26016** stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **STOCK2S-26016** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the desired cell culture medium or experimental buffer to achieve the final working concentrations.
 - Important: The final concentration of DMSO in the working solution should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. Ensure that the vehicle control in your experiments contains the same final concentration of DMSO.
- Example Dilution for a 10 μ M Working Solution:
 - To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution.
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of your cell culture medium or buffer.
 - Mix thoroughly by gentle pipetting or vortexing.
- Use Immediately: It is recommended to prepare working solutions fresh for each experiment and use them immediately.

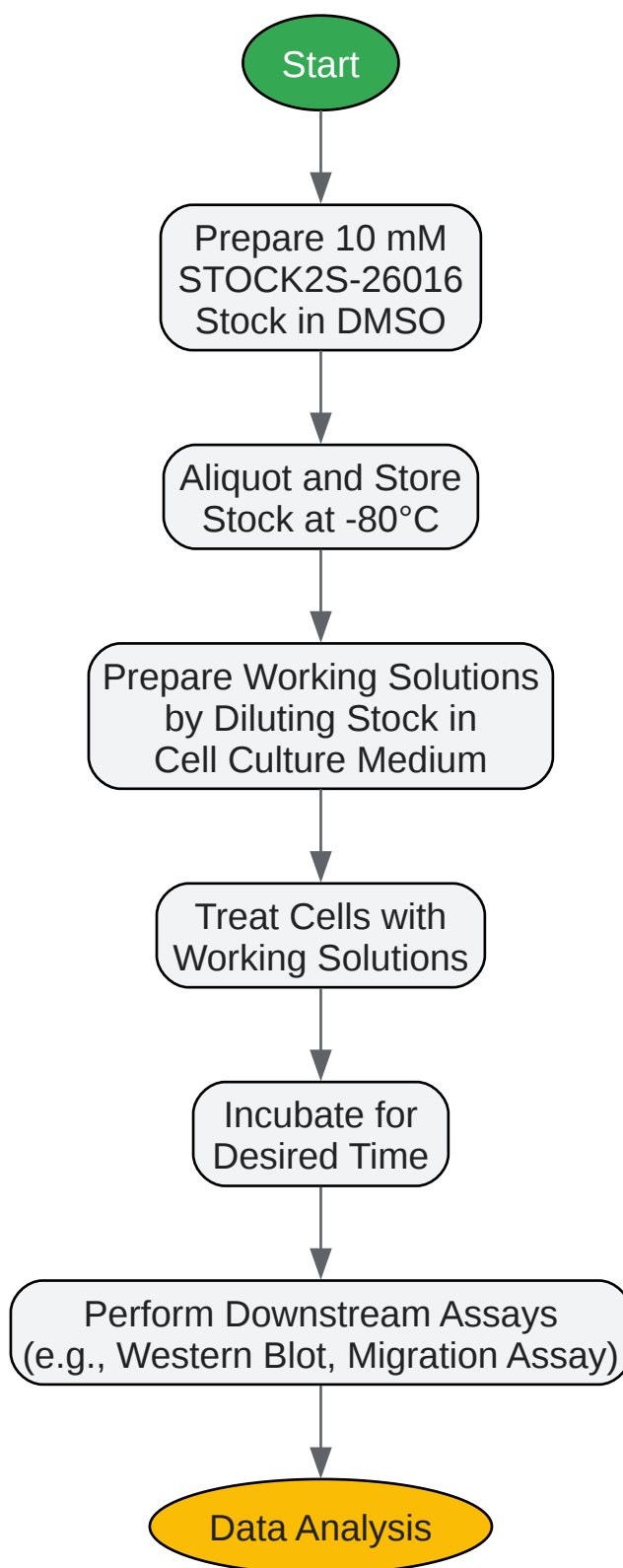
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the WNK-SPAK/OSR1 signaling pathway targeted by **STOCK2S-26016** and a general workflow for its use in cell-based assays.



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Caption: WNK-SPAK/OSR1 signaling pathway and the inhibitory action of **STOCK2S-26016**.



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